

# Application Notes and Protocols for Cdk8-IN-11 In Vivo Experiments

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the in vivo administration of **Cdk8-IN-11**, a potent and selective inhibitor of Cyclin-Dependent Kinase 8 (CDK8). The provided information is intended to guide researchers in designing and executing robust preclinical studies to evaluate the efficacy and pharmacodynamics of this compound in various cancer models.

## Introduction

**Cdk8-IN-11** is a small molecule inhibitor of CDK8, a key transcriptional regulator implicated in various cancers, including colorectal cancer. It exerts its effects by modulating critical signaling pathways, primarily the WNT/β-catenin and STAT1 pathways. These notes offer protocols for oral and intravenous administration of **Cdk8-IN-11** in rodent models, based on available preclinical data.

### **Data Presentation**

In Vivo Administration Parameters for Cdk8-IN-11 and Other CDK8/19 Inhibitors

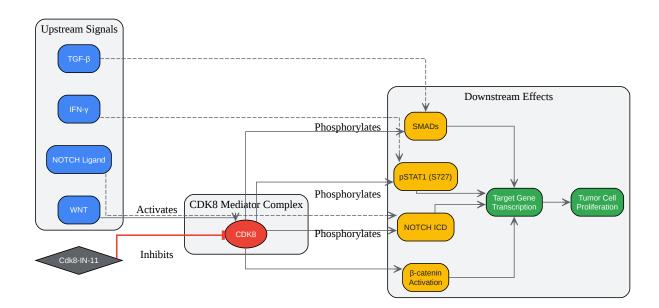


Compoun d	Administr ation Route	Species	Dosage	Vehicle	Efficacy Model	Referenc e
Cdk8-IN-11	Oral (p.o.)	Rat	10 mg/kg	Not Specified	Pharmacok inetic study	[1]
Cdk8-IN-11	Intravenou s (i.v.)	Rat	2 mg/kg	Not Specified	Pharmacok inetic study	[1]
Cdk8-IN-11	Oral (p.o.)	Mouse	10 and 40 mg/kg	Not Specified	CT-26 xenograft	[1]
SNX631 (CDK8/19i)	Oral (p.o.)	Mouse	50 mg/kg/day	0.05% Carboxyme thyl cellulose solution	C4-2 xenografts	[2]
BI-1347 (CDK8/19i)	Oral (p.o.)	Mouse	10 mg/kg daily	Not Specified	B16-F10- luc2 melanoma	[3]
Compound 2 (CDK8/19i)	Oral (p.o.)	Mouse	75 mg/kg	0.5% Natrosol	B16-F10- luc2 melanoma	[3]

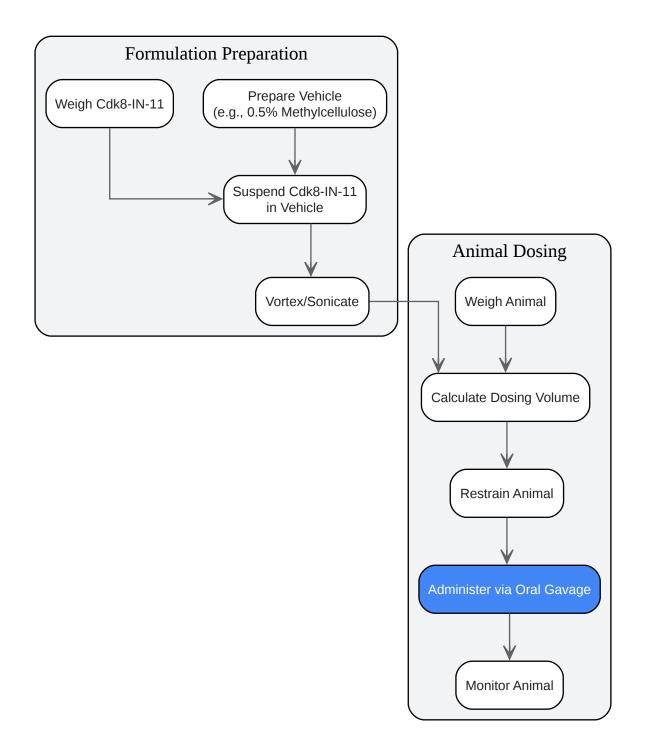
# Signaling Pathways Cdk8 Signaling Network

CDK8 is a crucial component of the Mediator complex and plays a pivotal role in gene transcription. Its inhibition by **Cdk8-IN-11** affects multiple oncogenic signaling pathways.

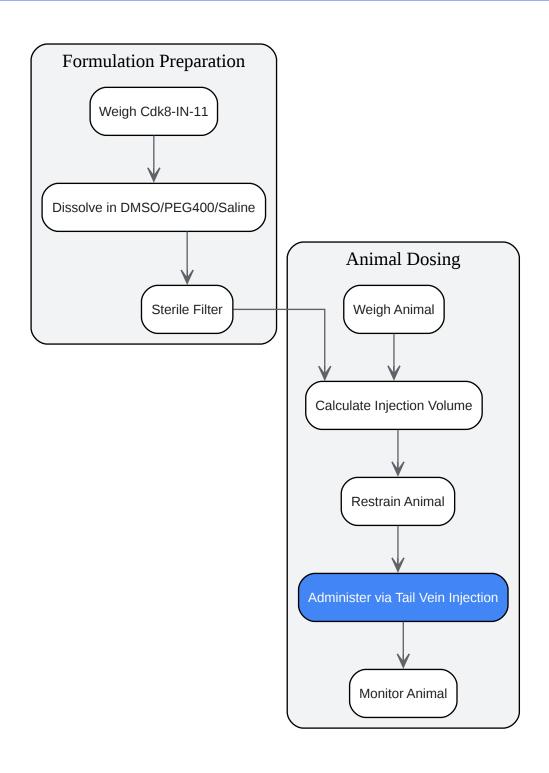












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